

Application Notes: YIL781 Hydrochloride Stock Solution Preparation and Storage

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: YIL781 hydrochloride

Cat. No.: B560414

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Audience: Researchers, scientists, and drug development professionals.

Introduction

YIL781 hydrochloride is a potent and selective antagonist of the ghrelin receptor (GHS-R1a), a G-protein coupled receptor involved in a variety of metabolic functions.[1][2] The endogenous ligand for this receptor, ghrelin, stimulates appetite, gastric motility, and growth hormone secretion, while also suppressing insulin secretion.[3][4][5] By blocking the action of ghrelin, **YIL781 hydrochloride** serves as a valuable research tool for investigating metabolic disorders. It has been shown to improve glucose homeostasis, suppress appetite, and promote weight loss in preclinical studies.[3][6]

Proper preparation and storage of **YIL781 hydrochloride** stock solutions are critical for ensuring experimental reproducibility and preserving the compound's stability and activity. This document provides detailed protocols and data for handling this compound in a laboratory setting.

Compound Data and Properties

Summarized below are the key physical, chemical, and solubility properties of **YIL781 hydrochloride**.

Table 1: Physical and Chemical Properties of **YIL781 Hydrochloride**

Property	Value	Reference
CAS Number	1640226-17-0	[6][7]
Molecular Formula	C ₂₄ H ₂₈ FN ₃ O ₂ · HCl	[6][8]
Molecular Weight	445.96 g/mol	[8]
Purity	≥98%	[6]

| Appearance | Off-white to light yellow solid |[7] |

Table 2: Solubility of **YIL781 Hydrochloride**

Solvent	Maximum Concentration	Notes	Reference
DMSO	250 mg/mL (~560 mM)	Ultrasonic assistance may be needed. Use of newly opened, anhydrous DMSO is recommended as the compound is hygroscopic.	[7]
	100 mM	-	[6][8]
Ethanol	100 mM	-	[6][8]
Water	100 mM (44.6 mg/mL)	-	

| | 2 mg/mL | Warming may be required for complete dissolution. | |

Table 3: Recommended Storage Conditions

Format	Temperature	Duration	Conditions	Reference
Solid	-20°C	≥ 4 years	Sealed, away from moisture.	[6]
	Room Temperature	Up to 12 months	Store under desiccating conditions.	[8]
Stock Solution	-80°C	6 months	In a suitable solvent (e.g., DMSO), sealed, away from moisture.	[7]

| | -20°C | 1 month | In a suitable solvent (e.g., DMSO), sealed, away from moisture. |[7] |

Experimental Protocols

3.1 Protocol 1: Preparation of a 100 mM Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution, which is a common starting point for creating working solutions for various assays.

Materials:

- **YIL781 hydrochloride** solid
- Anhydrous, new, or low-water content Dimethyl Sulfoxide (DMSO)
- Sterile, low-protein-binding microcentrifuge tubes
- Calibrated analytical balance
- Calibrated micropipettes
- Vortex mixer
- Sonicator (optional, water bath or probe)

Procedure:

- **Safety First:** Before handling, review the Safety Data Sheet (SDS) for **YIL781 hydrochloride**.^[9] Handle the compound in a well-ventilated area, wearing appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.^[9]
- **Calculation:** Determine the mass of **YIL781 hydrochloride** needed. To prepare 1 mL of a 100 mM stock solution (MW = 445.96 g/mol), you will need 44.6 mg.
 - $\text{Mass (mg)} = \text{Desired Volume (L)} \times \text{Desired Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - Example: $0.001 \text{ L} \times 0.1 \text{ mol/L} \times 445.96 \text{ g/mol} \times 1000 \text{ mg/g} = 44.6 \text{ mg}$
- **Weighing:** Tare a sterile microcentrifuge tube on the analytical balance. Carefully weigh the calculated amount of **YIL781 hydrochloride** solid directly into the tube.
- **Solvent Addition:** Using a calibrated micropipette, add the calculated volume of anhydrous DMSO to the tube. For example, add 1 mL of DMSO for 44.6 mg of the compound.
- **Dissolution:** Tightly cap the tube and vortex thoroughly for 1-2 minutes. Visually inspect the solution to ensure all solid has dissolved. If particulates remain, sonicate the tube for 5-10 minutes.^[2] Gentle warming may also be applied if necessary. The final solution should be clear.
- **Verification:** Ensure the solution is homogenous and free of any precipitate before proceeding.

3.2 Protocol 2: Aliquoting and Storing the Stock Solution

To prevent degradation from repeated freeze-thaw cycles, the main stock solution should be divided into smaller, single-use aliquots.^[7]

Materials:

- Prepared **YIL781 hydrochloride** stock solution
- Sterile, low-protein-binding microcentrifuge tubes (e.g., 0.5 mL)

- Calibrated micropipettes
- Tube labels and a permanent marker
- -80°C freezer

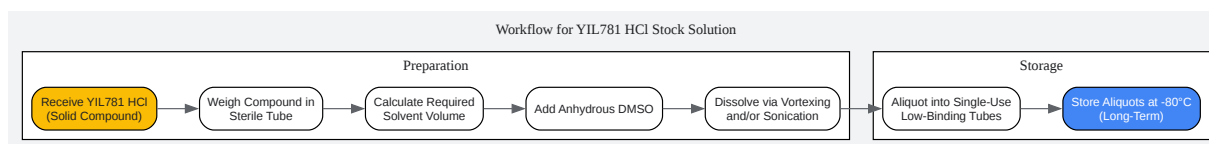
Procedure:

- Aliquoting: Based on typical experimental needs, pipette small volumes (e.g., 10-50 μ L) of the stock solution into pre-labeled, sterile microcentrifuge tubes.
- Labeling: Clearly label each aliquot with the compound name ("YIL781 HCl"), concentration (100 mM), solvent (DMSO), and the date of preparation.
- Storage: Place the aliquots in a freezer box and store them at -80°C for long-term stability (up to 6 months).^[7] For short-term use, storage at -20°C for up to one month is also acceptable.^[7]
- Usage: When needed, remove a single aliquot from the freezer and thaw it completely at room temperature. Briefly centrifuge the tube to collect the contents at the bottom before opening. Avoid re-freezing a thawed aliquot. For in vivo experiments, it is recommended to prepare the final working solution fresh on the day of use.^[7]

Visualized Workflows and Pathways

4.1 Experimental Workflow: Stock Solution Preparation

The following diagram outlines the standard procedure for preparing and storing **YIL781 hydrochloride** stock solution.

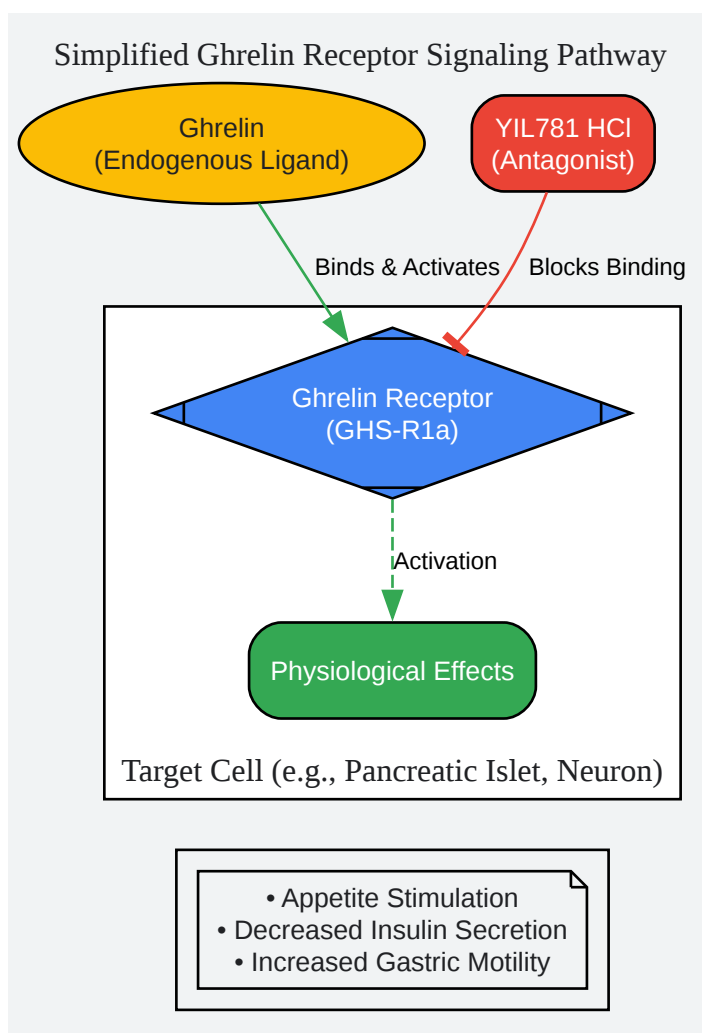


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A flowchart for preparing and storing YIL781 HCl stock solution.

4.2 Signaling Pathway: Mechanism of Action

YIL781 hydrochloride acts by competitively antagonizing the ghrelin receptor (GHS-R1a), thereby blocking the downstream signaling initiated by the endogenous ligand, ghrelin.



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YIL781 HCl blocks ghrelin from binding to its receptor, GHS-R1a.

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- To cite this document: BenchChem. [Application Notes: YIL781 Hydrochloride Stock Solution Preparation and Storage]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b560414#yil781-hydrochloride-stock-solution-preparation-and-storage]

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